

Sodium 4-formylbenzene-1,3-disulfonate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium 4-formylbenzene-1,3-disulfonate

Cat. No.: B051454

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CAS Number: 33513-44-9 Hydrate CAS Number: 207291-88-1

This technical guide provides an in-depth overview of **Sodium 4-formylbenzene-1,3-disulfonate**, a versatile organic compound with applications in proteomics, materials science, and potentially drug development. This document is intended for researchers, scientists, and professionals in drug development, offering a centralized resource on its properties, synthesis, analysis, and potential applications.

Chemical and Physical Properties

Sodium 4-formylbenzene-1,3-disulfonate is a water-soluble aromatic compound characterized by the presence of a reactive aldehyde group and two sulfonate groups. These functional groups impart unique chemical properties, making it a valuable tool in various scientific disciplines.

Property	Value	Source
Molecular Formula	C ₇ H ₄ Na ₂ O ₇ S ₂	[1][2]
Molecular Weight	310.20 g/mol	[1]
Appearance	White to off-white powder or crystals	---
Purity	≥97%	[1]
Solubility	Soluble in water	[3]
Storage	Room temperature, under inert atmosphere	[4]

Synthesis and Purification

While specific, detailed peer-reviewed synthesis protocols for **Sodium 4-formylbenzene-1,3-disulfonate** are not readily available in the public domain, a plausible synthetic route can be extrapolated from patents describing the synthesis of analogous compounds like benzaldehyde-2,4-disulfonic acid salts.[5][6] The general approach involves the sulfonation of a substituted benzaldehyde.

Hypothetical Experimental Protocol: Synthesis

This protocol is a hypothetical example based on the synthesis of similar compounds and should be optimized for safety and efficiency in a laboratory setting.

- **Reaction Setup:** In a well-ventilated fume hood, equip a round-bottom flask with a reflux condenser, a dropping funnel, and a magnetic stirrer.
- **Sulfonation:** Charge the flask with a suitable starting material, such as 4-formylbenzenesulfonic acid. Slowly add fuming sulfuric acid (oleum) from the dropping funnel while maintaining a controlled temperature. The reaction is typically exothermic and may require cooling.
- **Reaction Monitoring:** Monitor the progress of the reaction by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).

- **Work-up:** Once the reaction is complete, carefully quench the reaction mixture by pouring it onto ice.
- **Neutralization:** Neutralize the acidic solution with a sodium-based alkali, such as sodium hydroxide or sodium carbonate, to precipitate the disodium salt.
- **Isolation:** Isolate the crude product by filtration.

Experimental Protocol: Purification

The purification of aryl sulfonic acids and their salts can be challenging due to their high water solubility.^{[7][8]} Common methods include recrystallization and ion-exchange chromatography.

- **Recrystallization:**
 - Dissolve the crude **Sodium 4-formylbenzene-1,3-disulfonate** in a minimal amount of hot water.
 - If necessary, treat with activated charcoal to remove colored impurities.
 - Filter the hot solution to remove any insoluble materials.
 - Allow the solution to cool slowly to induce crystallization.
 - Collect the purified crystals by filtration and wash with a small amount of cold solvent (e.g., ethanol or a water/ethanol mixture).
 - Dry the crystals under vacuum.
- **Ion-Exchange Chromatography:**
 - Prepare a column with a suitable ion-exchange resin (e.g., a strongly basic anion-exchange resin).
 - Dissolve the crude product in water and load it onto the column.
 - Wash the column with deionized water to remove inorganic salts and non-ionic impurities.

- Elute the desired product using a salt gradient (e.g., an increasing concentration of NaCl solution).
- Collect fractions and analyze them by HPLC to identify those containing the pure product.
- Combine the pure fractions and desalt if necessary (e.g., by dialysis or reverse-phase chromatography).

Analytical Methods

A combination of spectroscopic and chromatographic techniques can be used to characterize and assess the purity of **Sodium 4-formylbenzene-1,3-disulfonate**.

Analytical Technique	Purpose
^1H and ^{13}C NMR Spectroscopy	Structural elucidation and confirmation.
High-Performance Liquid Chromatography (HPLC)	Purity assessment and quantification.
Liquid Chromatography-Mass Spectrometry (LC-MS)	Molecular weight determination and impurity profiling.
Fourier-Transform Infrared (FTIR) Spectroscopy	Identification of functional groups.

Exemplary Experimental Protocol: HPLC Analysis

This is an example protocol based on methods for similar aromatic sulfonated compounds and may require optimization.

- Column: A reverse-phase C18 column is a suitable starting point.
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detection at a wavelength where the aromatic ring exhibits strong absorbance (e.g., around 254 nm).

- Sample Preparation: Dissolve a known amount of the compound in the mobile phase or water.

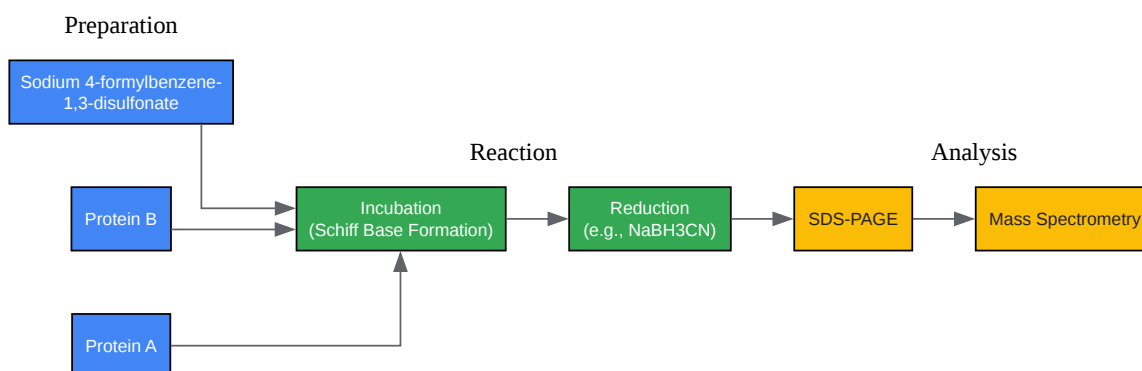
Applications in Research and Development

The bifunctional nature of **Sodium 4-formylbenzene-1,3-disulfonate** makes it a valuable reagent in several areas of research.

Proteomics and Bioconjugation

The aldehyde group can react with primary amines, such as the N-terminus of proteins or the side chain of lysine residues, to form a Schiff base. This reaction can be stabilized by reduction to form a stable secondary amine linkage. This reactivity makes it a useful crosslinking agent for studying protein-protein interactions. The sulfonate groups enhance the water solubility of the crosslinker, which is advantageous for biological applications.

Below is a conceptual workflow for using **Sodium 4-formylbenzene-1,3-disulfonate** as a protein crosslinking agent.



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Protein Crosslinking Workflow.

Drug Delivery

Aldehyde-containing molecules are explored as crosslinkers for creating hydrogels and other drug delivery systems.[9] The ability of the aldehyde to react with amines on polymers like chitosan can be used to form stable drug-eluting matrices. The sulfonated nature of this particular compound could influence the hydrophilicity and drug release properties of such systems.

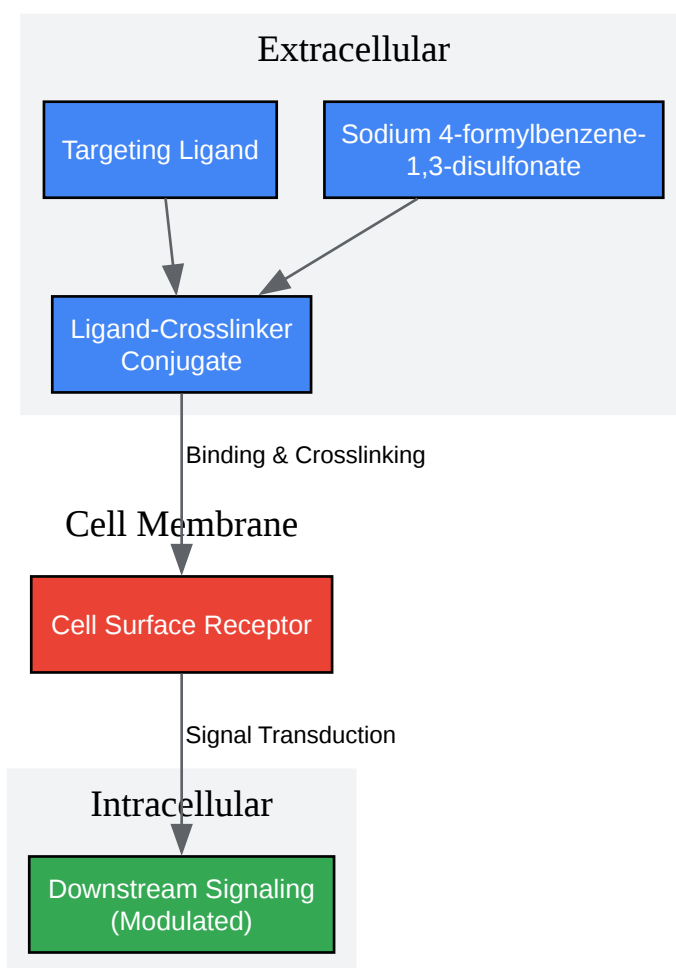
Potential Role in Signaling Pathways

Currently, there is no direct evidence in the scientific literature linking **Sodium 4-formylbenzene-1,3-disulfonate** to specific signaling pathways. However, its reactivity and structural features suggest potential avenues for investigation. As a protein-modifying agent, it could potentially be used to:

- **Probe Protein Function:** By crosslinking proteins within a signaling complex, it could help to identify interacting partners and stabilize transient interactions for analysis.
- **Develop Targeted Therapeutics:** If conjugated to a targeting moiety (e.g., an antibody or a small molecule ligand), the aldehyde could be used to deliver a payload or to selectively crosslink proteins at a specific cellular location.

The sulfonate groups may also influence cellular uptake and distribution, a key factor in the efficacy of any potential therapeutic agent.[10][11]

The following diagram illustrates a hypothetical scenario where a conjugate of this molecule could be used to modulate a cell surface receptor signaling pathway.



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Hypothetical Signaling Pathway Modulation.

Conclusion

Sodium 4-formylbenzene-1,3-disulfonate is a chemical entity with established utility and further potential in various research fields. Its water solubility and reactive aldehyde group make it a valuable tool for bioconjugation and materials science. While its direct role in drug development and interaction with signaling pathways remains to be elucidated, its chemical properties provide a strong foundation for future investigations in these areas. This guide serves as a comprehensive starting point for researchers interested in exploring the applications of this versatile compound.

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- To cite this document: BenchChem. [Sodium 4-formylbenzene-1,3-disulfonate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051454#sodium-4-formylbenzene-1-3-disulfonate-cas-number]

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